

An In-Depth Technical Guide to 1,4-Butanedithiol: Properties, Reactions, and Applications

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Compound of Interest

Compound Name: 1,4-Butanedithiol

Cat. No.: B072698

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For Researchers, Scientists, and Drug Development Professionals

Introduction

1,4-Butanedithiol (CAS No: 1191-08-8), also known as 1,4-dimercaptobutane or tetramethylene dimercaptan, is an organosulfur compound with the chemical formula $\text{HS}(\text{CH}_2)_4\text{SH}$.^[1] It is a colorless to light yellow liquid recognized by its strong, malodorous, and sulfurous character.^{[2][3]} The presence of two highly reactive thiol (-SH) groups at the termini of a flexible four-carbon chain makes **1,4-butanedithiol** a versatile and valuable building block in various fields of chemical science.^[3]

This guide provides a comprehensive overview of the core chemical and physical properties of **1,4-butanedithiol**, its key chemical reactions, and its applications, with a focus on its utility for researchers in materials science and drug development.

Physical and Chemical Properties

1,4-Butanedithiol is a combustible liquid that is highly soluble in organic solvents.^{[2][4]} Its key physical and chemical identifiers and properties are summarized in the tables below for easy reference.

Table 2.1: Chemical Identifiers and Molecular Properties

Property	Value	Reference(s)
IUPAC Name	Butane-1,4-dithiol	[4]
Synonyms	1,4-Dimercaptobutane, Tetramethylene dimercaptan	[1]
CAS Number	1191-08-8	[1][5]
EC Number	214-728-3	[1]
Molecular Formula	C ₄ H ₁₀ S ₂	[4][6]
Molecular Weight	122.25 g/mol	[1][5][6]
SMILES	C(CCS)CS	[4]
InChI Key	SMTOKHQOVJRXLK- UHFFFAOYSA-N	[1][4]

Table 2.2: Physical Properties

Property	Value	Reference(s)
Appearance	Colorless to light yellow liquid	[2][3]
Odor	Strong, sulfurous, meaty	[1][3]
Density	1.042 g/mL at 25 °C	[1]
Melting Point	-53.9 °C	[2][4]
Boiling Point	195.5 °C (at 760 mmHg)	[4]
105-106 °C (at 30 mmHg)	[1]	
Flash Point	113 °C (235.4 °F) - closed cup	[1][2]
Refractive Index	n _{20/D} 1.529	[1]
pKa	10.07 ± 0.10 (Predicted)	[7]

Chemical Reactivity and Applications

The chemistry of **1,4-butanedithiol** is dominated by the reactivity of its two thiol groups. These groups are nucleophilic and can be readily oxidized or alkylated, making the compound a key intermediate in organic synthesis and polymer chemistry.[3]

Key Reactions

- Oxidation: **1,4-Butanedithiol** can be oxidized to form the cyclic disulfide, 1,2-dithiane. This reaction is a key step in certain polymer applications and reversible disulfide bond formation. [4]
- Alkylation: Reaction with geminal dihalides leads to the formation of seven-membered heterocyclic rings known as 1,3-dithiepanes.[4]
- Thiol-Ene "Click" Chemistry: The thiol groups can participate in radical-mediated thiol-ene reactions with compounds containing double bonds ("enes"). This highly efficient "click" reaction is used for polymer conjugation and the synthesis of functional materials.[8]
- Formation of Self-Assembled Monolayers (SAMs): Like other alkanethiols, **1,4-butanedithiol** has a strong affinity for the surfaces of noble metals, particularly gold.[4] This property allows it to form highly ordered, self-assembled monolayers (SAMs), which are crucial for modifying surface properties in electronics, sensors, and biomaterials.[3][4]
- Polymer Synthesis: It serves as a monomer in polyaddition reactions, often with diols or diisocyanates, to create sulfur-containing polyesters and polyurethanes. Many of these polymers are being explored for their biodegradability.[4]

Applications

The unique reactivity of **1,4-butanedithiol** lends itself to a variety of applications:

- Materials Science: It is fundamental in the creation of SAMs for surface functionalization of gold nanoparticles and substrates.[1] It is also used in the systematic design of advanced polymer architectures.[1]
- Polymer Chemistry: It is a key component in the synthesis of biodegradable polymers and functional polymers via thiol-ene reactions.[4][9]

- Biomedical Engineering: **1,4-Butanedithiol** has been used to modify hydroxyapatite nanoparticles to improve cell attachment on bone grafts, showcasing its potential in regenerative medicine.^[1] It is also utilized in the polymerization of bio-based monomers for various biomedical applications.^[1]
- Organic Synthesis: It acts as a versatile intermediate for creating complex sulfur-containing molecules and heterocycles.^[3]

Experimental Protocols

Detailed and consistent experimental procedures are critical for achieving desired outcomes. Below is a representative protocol for a common application of **1,4-butanedithiol**.

Protocol: Preparation of Self-Assembled Monolayers (SAMs) on Gold

This protocol is adapted from established procedures for forming high-quality SAMs from thiol solutions.^[1] A clean environment is paramount to avoid contamination that can compromise monolayer quality.^[1]

A. Materials and Equipment:

- Gold-coated substrates
- **1,4-Butanedithiol**
- 200-proof ethanol (spectroscopic grade)
- Concentrated HCl (if pH adjustment is needed for other thiols)
- Clean, sealable glass or polypropylene containers (e.g., scintillation vials)
- Tweezers for substrate handling
- Dry nitrogen gas source
- Sonicator

- Calibrated micropipettes

B. Preparation of Thiol Solution (1 mM):

- Work in a clean fume hood. Thoroughly clean all glassware and equipment.[\[1\]](#)
- Rinse the sealable containers 2-3 times with ethanol and recap them.
- Measure the required volume of ethanol into a clean solution container.
- Calculate and dispense the required mass of **1,4-butanedithiol** into the ethanol to achieve a 1 mM concentration. (For 10 mL of solution, add ~1.22 mg of **1,4-butanedithiol**).
- Mix thoroughly until the thiol is completely dissolved. Dispense the solution into individual, clean containers for each gold substrate.

C. Substrate Immersion and Self-Assembly:

- Using clean tweezers, immerse a clean gold substrate into a container filled with the 1 mM thiol solution. Minimize the substrate's exposure to air.[\[1\]](#)
- Reduce the headspace above the solution and backfill each container with dry nitrogen gas to create an inert atmosphere.[\[1\]](#)
- Seal the container cap tightly and wrap it with Parafilm®.[\[1\]](#)
- Allow the self-assembly process to proceed for 24-48 hours at room temperature. Longer incubation times generally result in more ordered and densely packed monolayers.[\[1\]](#)

D. Termination and Rinsing:

- Remove the substrate from the thiol solution with clean tweezers.
- Rinse the substrate with a steady stream of fresh ethanol for 10-15 seconds to remove non-chemisorbed molecules.[\[1\]](#)
- Place the rinsed substrate in a container with fresh ethanol and sonicate for 1-3 minutes to remove any physisorbed material.[\[1\]](#)

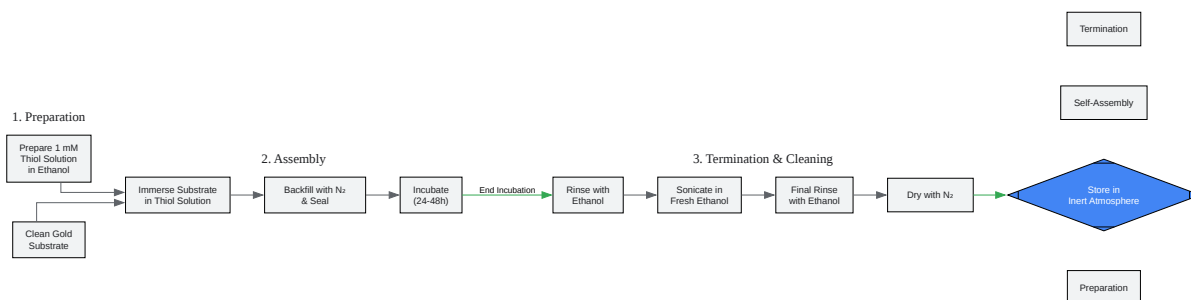
- Perform a final rinse with ethanol for 10-15 seconds.[1]
- Dry the substrate gently under a stream of dry nitrogen gas.[1]

E. Storage:

- Place the finished SAM-coated substrate in a clean, dry container, such as a Petri dish.
- For long-term storage, backfill the container with dry nitrogen, seal it, and store it in a desiccator.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for preparing a **1,4-butanedithiol** self-assembled monolayer on a gold substrate.



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Caption: Workflow for preparing a **1,4-butanedithiol** SAM on a gold surface.

Safety and Handling

1,4-Butanedithiol is a hazardous chemical and must be handled with appropriate safety precautions.

- Hazards: It is a combustible liquid.[2] It causes skin irritation and serious eye irritation.[2][6] It may also cause respiratory irritation.[6]
- Personal Protective Equipment (PPE): Wear protective gloves, safety glasses or goggles, and a lab coat.[1][2] All handling should be performed in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[2]
- Storage: Store in a cool, well-ventilated place away from heat, sparks, and open flames.[2] Keep the container tightly closed.[2]
- Disposal: Dispose of unused material and waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[2]

Conclusion

1,4-Butanedithiol is a foundational chemical for researchers in materials science, polymer chemistry, and biomedicine. Its dual thiol functionality provides a gateway to a vast array of chemical transformations, from creating well-defined surfaces via self-assembly to synthesizing novel polymers with tailored properties. Understanding its physical characteristics, chemical reactivity, and proper handling protocols is essential for leveraging its full potential in research and development.

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